

Application Note: HPLC Analysis of 2-(5-Methyl-2-nitrophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(5-Methyl-2-nitrophenyl)acetic acid

Cat. No.: B166901

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Introduction

2-(5-Methyl-2-nitrophenyl)acetic acid (CAS No. 37777-81-4) is an aromatic carboxylic acid derivative that serves as a key intermediate in the synthesis of various pharmaceutical compounds, including anti-inflammatory agents and analgesics.^[1] Accurate and reliable quantification of this compound is crucial for ensuring the quality and purity of starting materials and final products in drug development and manufacturing. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **2-(5-Methyl-2-nitrophenyl)acetic acid**. The described method is based on reversed-phase chromatography, which is well-suited for separating aromatic carboxylic acids.

Analytical Method

The chromatographic separation is achieved on a C18 column with a mobile phase consisting of a mixture of acetonitrile and a phosphate buffer at a pH of 3.0. This condition ensures that the carboxylic acid is in its protonated form, leading to better retention and peak shape on a reversed-phase column. Detection is performed using a UV-Vis detector, leveraging the chromophoric nature of the nitroaromatic ring.

Experimental Protocols

1. Preparation of Mobile Phase and Solutions

- Mobile Phase Preparation (Acetonitrile:Phosphate Buffer, pH 3.0, 50:50 v/v):
 - Prepare a phosphate buffer by dissolving an appropriate amount of potassium dihydrogen phosphate in HPLC-grade water to a final concentration of 20 mM.
 - Adjust the pH of the buffer solution to 3.0 using phosphoric acid.
 - Filter the buffer solution through a 0.45 µm membrane filter to remove any particulate matter.[\[2\]](#)
 - Mix equal volumes of the filtered phosphate buffer and HPLC-grade acetonitrile.
 - Degas the final mobile phase mixture by sonication or vacuum filtration before use.[\[2\]](#)
- Standard Stock Solution Preparation (1 mg/mL):
 - Accurately weigh 10 mg of **2-(5-Methyl-2-nitrophenyl)acetic acid** reference standard.
 - Transfer the standard to a 10 mL volumetric flask.
 - Add a mixture of water and methanol (50:50) to dissolve the standard and sonicate for 1 minute to ensure complete dissolution.[\[3\]](#)
 - Dilute to the mark with the water:methanol mixture.
- Working Standard and Sample Solution Preparation:
 - From the stock solution, perform serial dilutions with the mobile phase to prepare working standard solutions of desired concentrations for calibration.
 - For sample analysis, accurately weigh the sample and dissolve it in a suitable solvent (e.g., a mixture of water and methanol, 50:50).[\[3\]](#) Sonicate to ensure complete dissolution.
 - Dilute the sample solution with the mobile phase to a concentration that falls within the linear range of the calibration curve.
 - Filter all standard and sample solutions through a 0.2 µm syringe filter before injection to prevent column clogging.[\[4\]](#)

2. HPLC Analysis Protocol

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Set the column temperature to 30 °C.[\[3\]](#)
- Inject 20 µL of each standard and sample solution into the HPLC system.
- Run the analysis using the chromatographic conditions specified in Table 1.
- Record the chromatograms and integrate the peak area for **2-(5-Methyl-2-nitrophenyl)acetic acid**.
- Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Determine the concentration of **2-(5-Methyl-2-nitrophenyl)acetic acid** in the sample solutions from the calibration curve.

Data Presentation

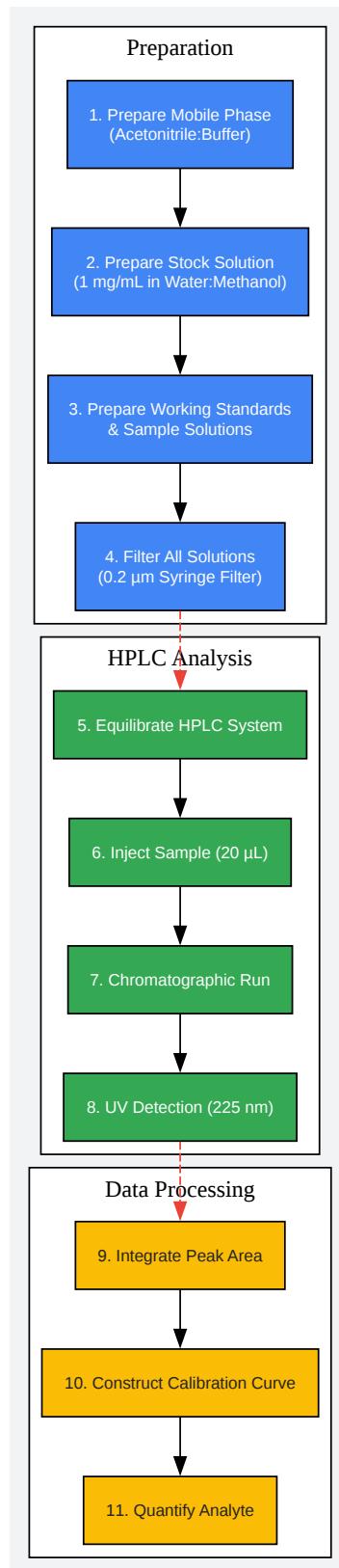
Table 1: HPLC Chromatographic Conditions

Parameter	Condition
Column	C18 (150 x 4.6 mm, 5 µm) [3]
Mobile Phase	Acetonitrile : 20 mM Potassium Phosphate Buffer, pH 3.0 (50:50 v/v) [3]
Flow Rate	1.0 mL/min [3]
Column Temperature	30 °C [3]
Detection Wavelength	225 nm [3]
Injection Volume	20 µL [3]
Run Time	Approximately 15 minutes

Table 2: Method Validation Parameters (Based on a similar compound)

Parameter	Result
Linearity (r^2)	> 0.999[5][6]
Accuracy (% Recovery)	93.1 - 110.2%[5]
Precision (% RSD)	< 2%[5][7]
Limit of Detection (LOD)	Analyte Dependent
Limit of Quantification (LOQ)	Analyte Dependent

Mandatory Visualization

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Caption: Experimental workflow for the HPLC analysis of **2-(5-Methyl-2-nitrophenyl)acetic acid**.

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